

Cross-Verification of Holmium's Atomic Weight: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Holmium*

Cat. No.: *B1197479*

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In the pursuit of precise and reproducible scientific research, the accurate determination of fundamental constants such as atomic weights is paramount. This guide provides a comprehensive cross-verification of the atomic weight of **Holmium** (Ho), offering researchers, scientists, and drug development professionals a detailed comparison of the accepted standard value with the primary experimental data it is founded upon. This document outlines the methodologies behind the high-precision measurements that establish **Holmium**'s atomic weight, ensuring a thorough understanding of its metrological basis.

Currently Accepted Standard Atomic Weight of Holmium

Holmium is a monoisotopic element, meaning it has only one stable isotope, ^{165}Ho . Consequently, its standard atomic weight is identical to the atomic mass of this single isotope. The authoritative body responsible for the evaluation and dissemination of standard atomic weights is the Commission on Isotopic Abundances and Atomic Weights (CIAAW) of the International Union of Pure and Applied Chemistry (IUPAC).

In its 2021 technical report, the CIAAW recommended a standard atomic weight for **Holmium** of:

$A_r(\text{Ho}) = 164.930\,329(5) \text{ Da}$

This value is based on the 2020 Atomic Mass Evaluation (AME2020), a comprehensive analysis of all available experimental atomic mass data conducted under the auspices of the International Union of Pure and Applied Physics (IUPAP).

Experimental Verification and Data Comparison

The AME2020 value for the atomic mass of ^{165}Ho is not derived from a single measurement but is the result of a least-squares adjustment of all relevant and reliable experimental data. The primary data for high-precision atomic mass measurements of stable isotopes like ^{165}Ho are predominantly obtained using Penning Trap Mass Spectrometry (PTMS). This technique offers exceptionally high resolution and accuracy, making it the gold standard for such determinations.

The following table summarizes the most influential experimental data for the atomic mass of ^{165}Ho that were considered in the AME2020 evaluation.

Reference (NSR Keynumber)	Experimental Method	Measured Atomic Mass (Da)	Uncertainty (Da)
2017Wa03	Penning Trap Mass Spectrometry	164.93032217	0.00000026
2018FY01	Penning Trap Mass Spectrometry	164.9303222	0.0000006
2019EL01	Penning Trap Mass Spectrometry	164.93032216	0.00000025

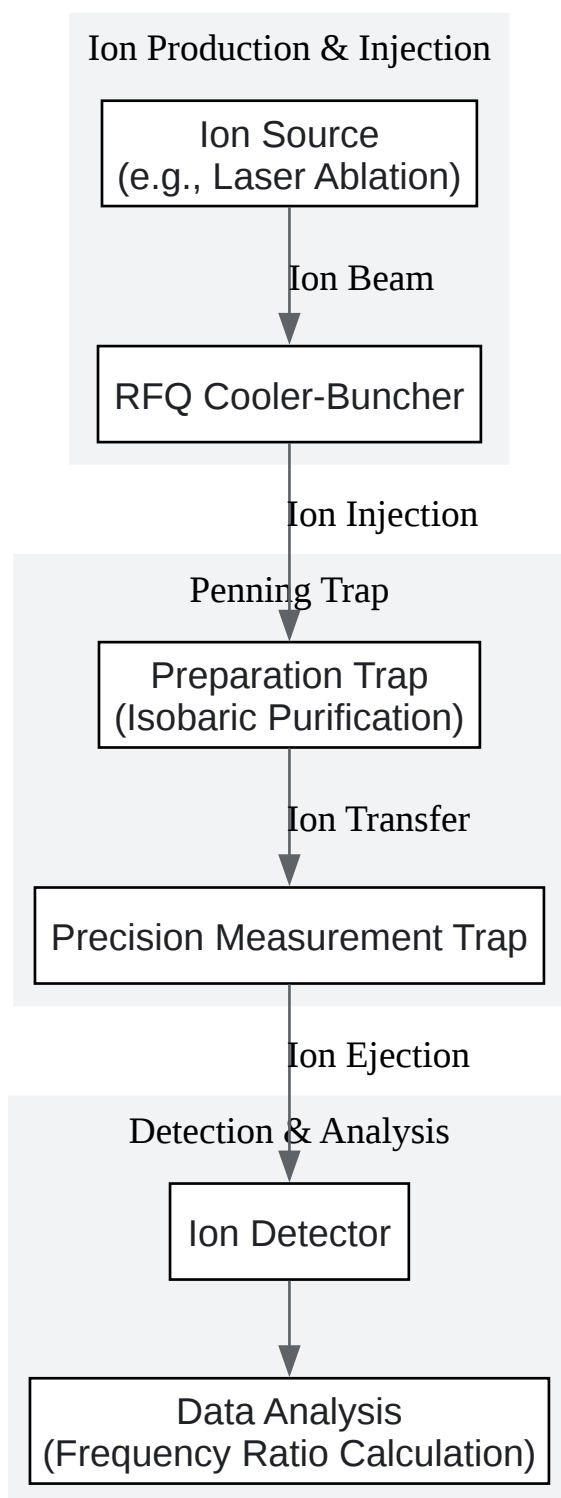
Experimental Protocols

The remarkable precision of modern atomic mass measurements is a testament to the sophisticated experimental techniques employed. Below are detailed overviews of the primary methodology used for the determination of **Holmium's** atomic mass.

Penning Trap Mass Spectrometry (PTMS)

Penning Trap Mass Spectrometry is a non-destructive technique that allows for extremely precise mass measurements of single trapped ions.

Experimental Workflow:

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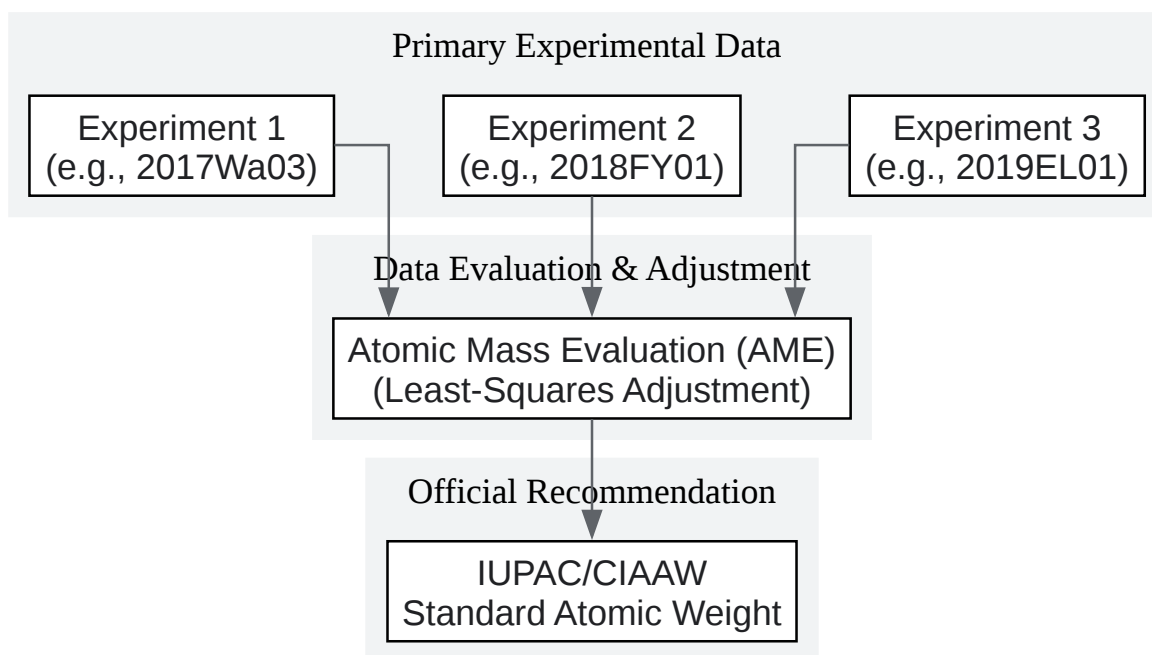
PTMS Experimental Workflow

Methodology:

- **Ion Production and Trapping:** A sample containing **Holmium** is ionized, typically using laser ablation. The resulting $^{165}\text{Ho}^+$ ions are then guided into a radiofrequency quadrupole (RFQ) cooler and buncher, which cools the ions and forms them into short pulses. These ion bunches are then injected into a Penning trap system.
- **Isobaric Purification:** The ions are first transferred to a "preparation" Penning trap where they are subjected to a mass-selective buffer gas cooling technique. This removes any potential isobaric contaminants (ions with the same nominal mass-to-charge ratio but different elemental composition).
- **Cyclotron Frequency Measurement:** The purified $^{165}\text{Ho}^+$ ions are then transferred to a "precision measurement" trap. Inside this trap, the ions are confined by a strong, stable, and homogeneous magnetic field and a weak electrostatic quadrupole potential. The ions' motion in the radial plane is a superposition of two circular motions: a slow magnetron motion and a fast cyclotron motion. The frequency of the cyclotron motion (ν_c) is inversely proportional to the ion's mass-to-charge ratio (m/q) and directly proportional to the magnetic field strength (B): $\nu_c = (1/2\pi) * (q/m) * B$.
- **Time-of-Flight Ion Cyclotron Resonance (TOF-ICR):** To measure the cyclotron frequency, the ions are excited by a radiofrequency electric field. When the frequency of this field matches the true cyclotron frequency of the ions, they absorb energy, leading to an increase in their radial kinetic energy. The ions are then ejected from the trap, and their time of flight to a detector is measured. Ions that have absorbed more energy will have a shorter time of flight. By scanning the excitation frequency and measuring the corresponding time of flight, a resonance curve is obtained, the minimum of which corresponds to the cyclotron frequency.
- **Mass Determination:** To determine the atomic mass of ^{165}Ho with high accuracy, the cyclotron frequency of $^{165}\text{Ho}^+$ is compared to the cyclotron frequency of a reference ion with a well-known mass (e.g., $^{12}\text{C}^+$). This frequency ratio measurement largely cancels out the uncertainty in the magnetic field strength, allowing for extremely precise mass determination.

Logical Framework for Atomic Weight Cross-Verification

The process of cross-verifying the atomic weight of a monoisotopic element like **Holmium** involves a hierarchical evaluation of data, from primary experimental measurements to the final recommended standard value.



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Atomic Weight Verification Logic

This logical flow illustrates that the standard atomic weight is not an arbitrary value but is deeply rooted in and cross-verified by multiple, independent, high-precision experimental measurements. The consistency of these primary measurements, as evaluated by the AME, provides a high degree of confidence in the final recommended value for the atomic weight of **Holmium**.

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